Spectroscopic data of Desmethylterbinafine (NMR, IR, MS)

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Compound of Interest

Compound Name:	*Desmethylterbinafine*
CAS No.:	*99450-97-2*
Cat. No.:	*B1234856*

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An In-depth Technical Guide to the Spectroscopic Characterization of **Desmethylterbinafine**

Prepared by: Gemini, Senior Application Scientist

Introduction

Desmethylterbinafine, with the IUPAC name (E)-6,6-dimethyl-N-(naphthalen-1-ylmethyl)hept-2-en-4-yn-1-amine, is the principal N-demethylated human metabolite of Terbinafine, a widely used synthetic allylamine antifungal agent.[1][2][3] The structural elucidation and unambiguous identification of metabolites like **Desmethylterbinafine** are fundamental pillars of drug development, crucial for understanding metabolic pathways, profiling impurities, and establishing certified reference standards.[4][5][6] This guide provides a comprehensive overview of the core spectroscopic techniques—Mass Spectrometry (MS), Infrared (IR) Spectroscopy, and Nuclear Magnetic Resonance (NMR) Spectroscopy—as applied to the characterization of **Desmethylterbinafine**. We will delve into the causality behind experimental choices, present detailed protocols, and interpret the resulting data to construct a complete analytical profile of the molecule.

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Molecular Structure of **Desmethylterbinafine**

The chemical structure of **Desmethylterbinafine** is presented below. It retains the core scaffold of its parent drug, Terbinafine, but is distinguished by the substitution of an N-methyl group with a proton, resulting in a secondary amine. This seemingly minor structural change has significant implications for its spectroscopic signature.

Caption: Chemical structure of **Desmethylterbinafine** ($C_{20}H_{23}N$).

Mass Spectrometry (MS)

Mass spectrometry is an indispensable tool for determining the molecular weight and obtaining structural information through fragmentation analysis. For drug metabolites, Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) is the gold standard, offering high sensitivity and specificity.[7][8]

Experimental Protocol: LC-ESI-MS/MS Analysis

The choice of Electrospray Ionization (ESI) in positive mode is logical for an amine-containing compound like **Desmethylterbinafine**, as the nitrogen atom is readily protonated to form a stable $[M+H]^+$ ion.

- Sample Preparation: A stock solution of **Desmethylterbinafine** is prepared in methanol. For analysis in complex matrices like plasma, a protein precipitation step with acetonitrile is performed, followed by centrifugation.[7][9]
- Chromatographic Separation: The sample is injected into a UPLC/HPLC system equipped with a C18 reversed-phase column (e.g., Zorbax Eclipse Plus C18).[1] A gradient elution using a mobile phase of acetonitrile and water (containing modifiers like formic acid to aid ionization) is employed to separate the analyte from other components.[7]
- Mass Spectrometric Detection: The column eluent is introduced into a triple quadrupole or QTOF mass spectrometer with an ESI source.
- MS Scan (Full Scan): A full scan is initially performed to identify the protonated molecular ion $[M+H]^+$.

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- MS/MS Scan (Product Ion Scan): The $[M+H]^+$ ion is mass-selected in the first quadrupole, fragmented via Collision-Induced Dissociation (CID) in the second quadrupole, and the resulting fragment ions are analyzed in the third quadrupole to generate a product ion spectrum.[1][10]

Data Presentation: Mass Spectral Data

The following table summarizes the key mass-to-charge ratios (m/z) for **Desmethylterbinafine** observed in positive ESI-MS.

Ion Species	Calculated m/z	Observed m/z	Description	Source
$[M+H]^+$	278.1903	278.1903	Protonated Molecular Ion	[1]
Fragment	-	141.13	Naphthylmethyl cation ($[C_{11}H_9]^+$)	[7]
Fragment	-	115.0549	Naphthalene fragment	[1]
Fragment	-	91.0555	Tropylium ion fragment	[1]

Interpretation of Mass Spectrum

The high-resolution mass spectrum provides an exact mass that confirms the molecular formula of **Desmethylterbinafine** as $C_{20}H_{23}N$ (calculated exact mass for $C_{20}H_{24}N^+$ is 278.1903).[1] The fragmentation pattern is highly informative. The most prominent fragment observed at m/z 141 corresponds to the stable naphthylmethyl cation. This fragment results from the cleavage of the benzylic C-N bond and is a characteristic fragmentation for Terbinafine and its metabolites, making it an excellent choice for Multiple Reaction Monitoring (MRM) assays for quantification.[7][10][11]

Visualization: Fragmentation Pathway

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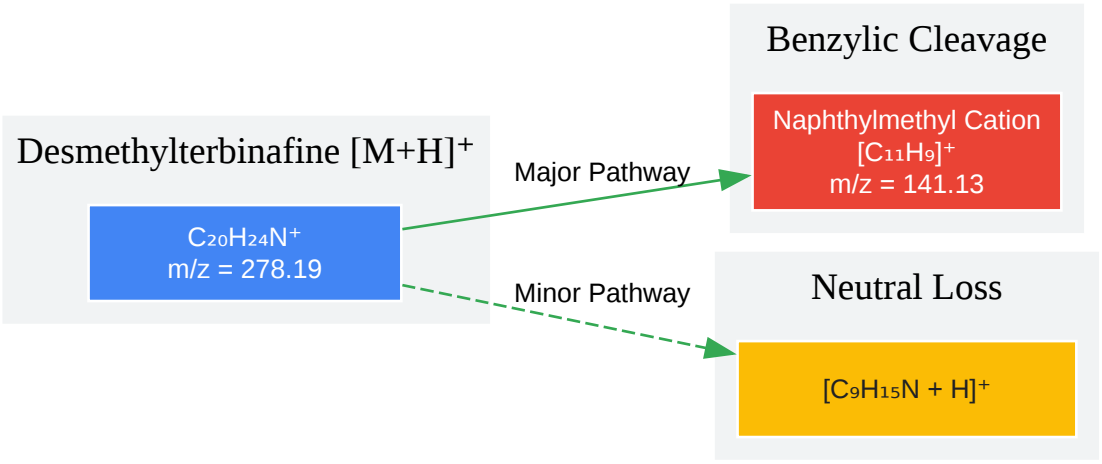

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Caption: Proposed ESI-MS/MS fragmentation of **Desmethylterbinafine**.

Infrared (IR) Spectroscopy

IR spectroscopy is a powerful technique for identifying the functional groups within a molecule. [12] For **Desmethylterbinafine**, IR is particularly useful for confirming the presence of the secondary amine (N-H), the alkyne (C≡C), and the aromatic naphthalene ring system, which together form a unique fingerprint.

Experimental Protocol: Attenuated Total Reflectance (ATR)-IR

ATR is a common, convenient technique for acquiring IR spectra of solid or liquid samples with minimal preparation.

- Instrument Preparation: The ATR crystal (typically diamond) is cleaned with a suitable solvent (e.g., isopropanol) and a background spectrum is collected.
- Sample Application: A small amount of the **Desmethylterbinafine** sample is placed directly onto the ATR crystal.
- Spectrum Acquisition: The sample is brought into firm contact with the crystal, and the infrared spectrum is recorded, typically by co-adding multiple scans to improve the signal-to-

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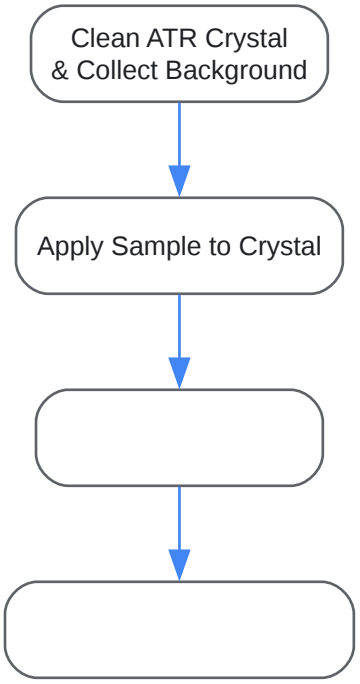
noise ratio.

- Data Processing: The resulting spectrum is displayed as absorbance or transmittance versus wavenumber (cm^{-1}).

Visualization: IR Spectroscopy Workflow



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Caption: Simplified workflow for ATR-IR analysis.

Data Presentation: Characteristic IR Absorptions

While a specific spectrum for **Desmethylterbinafine** is not publicly available, its characteristic absorption bands can be reliably predicted based on its structure and general spectroscopic principles.[13][14]

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Functional Group	Vibration Mode	Expected Wavenumber (cm^{-1})	Intensity	Comments
Secondary Amine	N-H Stretch	3300 - 3500	Weak to Medium, Sharp	A single peak distinguishes it from primary amines (two peaks) and tertiary amines (absent).[15][16]
Alkyne	C≡C Stretch	2100 - 2260	Weak, Sharp	Often a low-intensity peak due to the low polarity of the internal triple bond.[14]
Aromatic/Vinyl C-H	C-H Stretch	> 3000	Medium	Aromatic (naphthalene) and alkene C-H stretches appear above the 3000 cm^{-1} line.[13]
Aliphatic C-H	C-H Stretch	< 3000	Strong	C-H stretches from CH_2 and CH_3 (tert-butyl) groups appear below 3000 cm^{-1}.[14]
Aromatic/Alkene	C=C Stretch	1500 - 1680	Medium to Strong	Overlapping bands from the naphthalene ring and the C=C double bond.[17]

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Secondary Amine	N-H Bend	~1600	Variable	May be obscured by C=C stretching bands. [15]

Interpretation of IR Spectrum

The most critical diagnostic peak for **Desmethylterbinafine** is the N-H stretch between 3300-3500 cm^{-1}.[16] Its presence immediately confirms the N-demethylation of Terbinafine, which, as a tertiary amine, lacks any absorption in this region.[2] The weak but sharp C≡C stretch around 2200 cm^{-1} confirms the integrity of the enyne side chain.[13] Finally, the combination of C-H stretches above and below 3000 cm^{-1} and strong C=C absorptions in the 1500-1680 cm^{-1} region confirms the presence of both aromatic and aliphatic/alkenyl moieties.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy provides the most detailed structural information, mapping out the carbon-hydrogen framework of the molecule. By comparing the predicted spectrum of **Desmethylterbinafine** to the well-documented spectrum of Terbinafine, we can pinpoint the exact structural changes resulting from metabolism.[18][19]

Experimental Protocol: NMR Analysis

- Sample Preparation: The **Desmethylterbinafine** sample (~5-10 mg) is dissolved in a deuterated solvent (e.g., $CDCl_3$ or DMSO-d_6) in an NMR tube. A small amount of tetramethylsilane (TMS) may be added as an internal standard (0 ppm).
- Spectrum Acquisition: The tube is placed in the NMR spectrometer. Standard pulse programs are used to acquire the ^1H NMR spectrum, followed by the ^{13}C NMR spectrum. 2D experiments like COSY and HSQC can be run to confirm assignments.[18]
- D_2O Exchange: To confirm the N-H proton, a drop of D_2O is added to the NMR tube, the sample is shaken, and the ^1H NMR spectrum is re-acquired. The N-H signal will disappear due to proton-deuterium exchange.[16]

Data Presentation: Predicted ^1H and ^{13}C NMR Data

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The following data are predicted for **Desmethylterbinafine** based on published data for Terbinafine, with key differences highlighted.[18][19]

Table: Predicted ^{1}H NMR Data (in $CDCl_3$)

Chemical Shift (δ, ppm)	Multiplicity	Integration	Assignment	Key Difference from Terbinafine
~7.4 - 8.2	**Multiplets**	**7H**	**Naphthalene-H**	**No significant change expected**
~5.8 - 6.2	Multiplets	2H	-CH=CH-	No significant change expected
~3.9	Singlet	2H	Ar-CH_2-N	Slight upfield shift expected
~3.3	Doublet	2H	N-CH_2-CH=	Slight upfield shift expected
~2.5	Broad Singlet	1H	N-H	New signal, absent in Terbinafine

| ~1.1 | Singlet | 9H | -C(CH_3)$_3$ | No significant change expected |

Table: Predicted ^{13}C NMR Data (in $CDCl_3$)

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Chemical Shift (δ, ppm)	Assignment	Key Difference from Terbinafine
~122 - 135	**Naphthalene Carbons**	**No significant change expected**
~115 - 145	Alkene Carbons (-CH=CH-)	No significant change expected
~80 - 100	Alkyne Carbons (-C≡C-)	No significant change expected
~55	Ar-CH_2-N	Slight shift expected
~48	N-CH_2-CH=	Slight shift expected
~31.7	-$C(CH_3)_3$	No significant change expected
~29.0	-$C(CH_3)_3$	No significant change expected

| N/A | - | N-CH_3 signal (~42 ppm) is absent |

Interpretation of NMR Spectra

- ^{1}H NMR: The most definitive change in the proton NMR spectrum is the disappearance of the N-methyl singlet (found at ~1.95 ppm in Terbinafine) and the appearance of a new, broad singlet for the N-H proton.[16][18] The identity of this peak is unequivocally confirmed by its disappearance upon D_2O exchange. The methylene protons adjacent to the nitrogen (Ar-CH_2-N and N-CH_2-CH=) are expected to experience slight shifts due to the change in the electronic environment. The rest of the spectrum, including the complex aromatic region, the vinyl protons, and the sharp 9H singlet for the tert-butyl group, should remain largely analogous to that of Terbinafine.[18]

- ^{13}C NMR: The carbon spectrum provides a clear confirmation of the demethylation. The signal corresponding to the N-methyl carbon, which appears around 42.6 ppm in Terbinafine, will be absent in the spectrum of **Desmethylterbinafine**.[18] All other carbon signals

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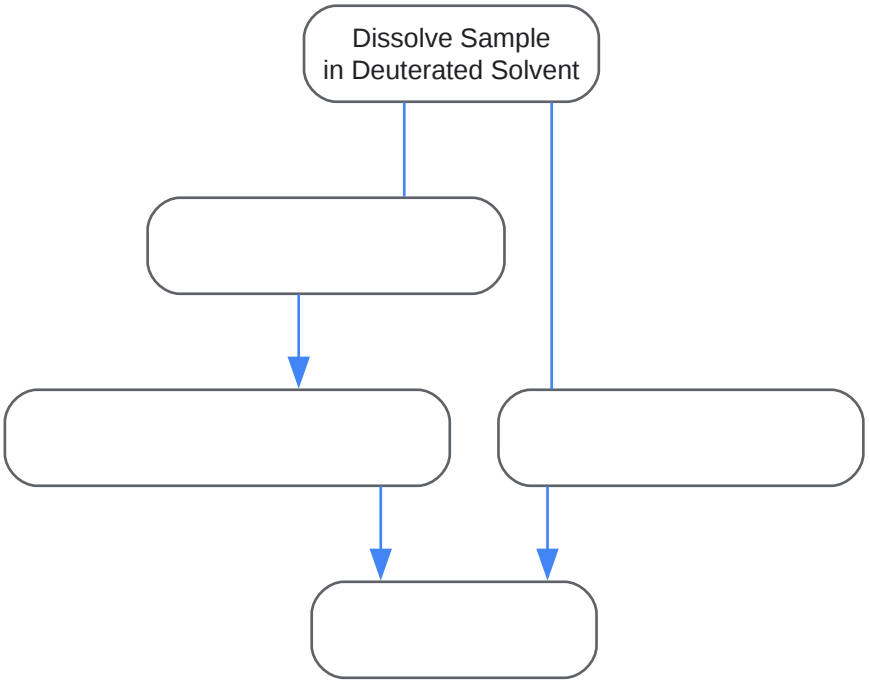
corresponding to the naphthalene ring, the enyne side chain, and the tert-butyl group will be present with only minor shifts in the carbons closest to the nitrogen atom.

Visualization: NMR Analysis Workflow



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Caption: Workflow for structural elucidation using NMR spectroscopy.

Conclusion

The comprehensive spectroscopic analysis of **Desmethylterbinafine** provides a unique and definitive structural fingerprint. Mass spectrometry confirms the molecular formula and reveals a characteristic fragmentation pattern dominated by the cleavage of the naphthylmethyl group. Infrared spectroscopy provides clear evidence of the N-demethylation through the appearance of a distinct N-H stretching band. Finally, ^{1}H and ^{13}C NMR spectroscopy offer a detailed map of the molecule's framework, with the absence of the N-methyl signal and the presence of a D_2O-exchangeable N-H proton serving as conclusive proof of its identity. Together, these techniques provide the robust, self-validating data required by researchers and drug development professionals for metabolite identification, purity assessment, and pharmacokinetic studies.

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